

epitizide solubility and stability in DMSO for cell culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Epitizide*

Cat. No.: *B130304*

[Get Quote](#)

Application Notes and Protocols: Epitizide in Cell Culture

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **epitizide**, a thiazide diuretic, in cell culture experiments. The focus is on its solubility and stability in dimethyl sulfoxide (DMSO), its mechanism of action, and protocols for its application in cell-based assays.

Solubility and Stability of Epitizide in DMSO

Epitizide is sparingly soluble in water but exhibits good solubility in DMSO, making it a suitable solvent for preparing stock solutions for cell culture applications.

Data Presentation: Solubility and Storage Recommendations

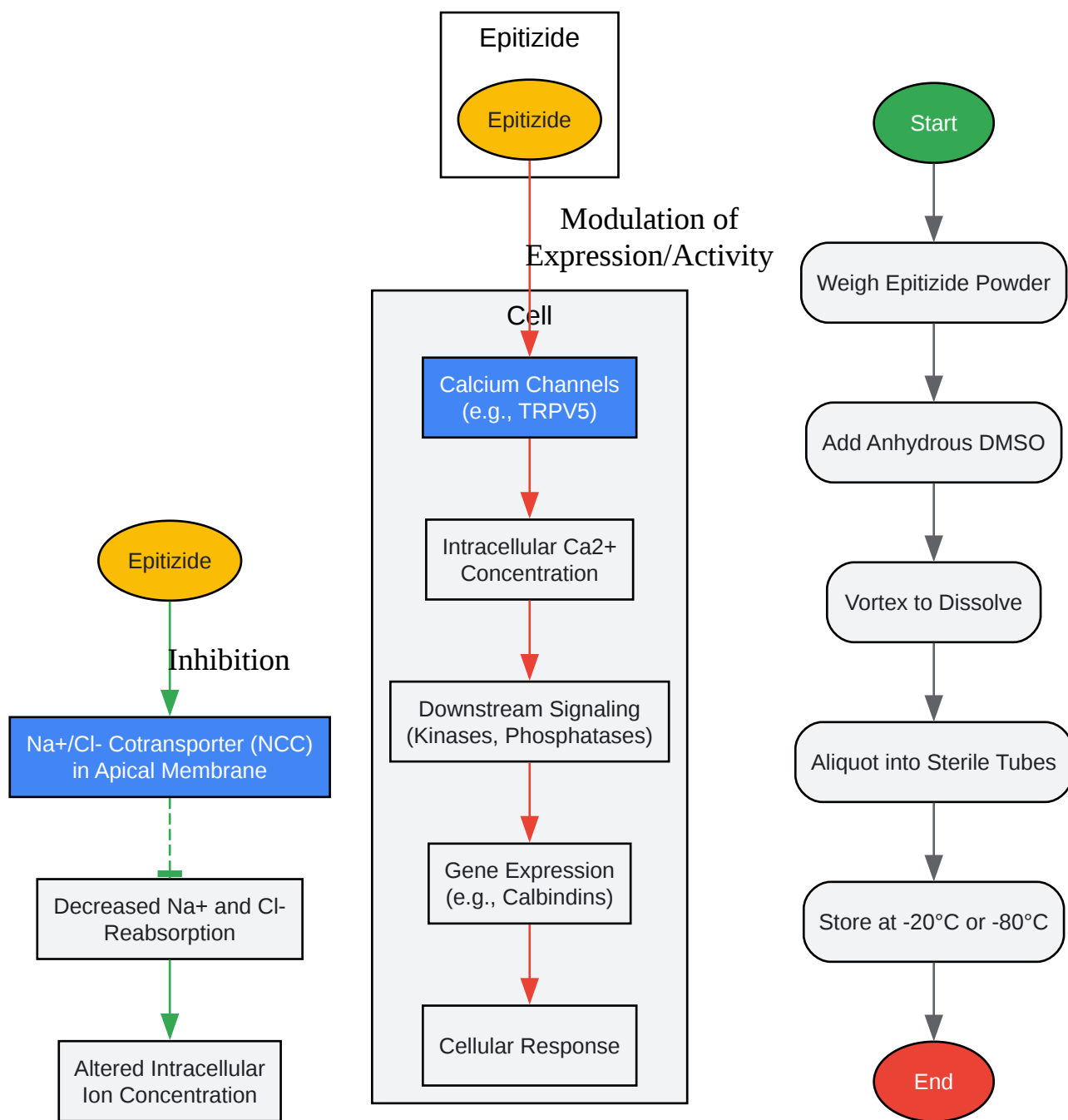
Parameter	Value/Recommendation	Source
Solubility in DMSO	48 mg/mL	Apexbt Product Information
Recommended Stock Solution Concentration	10-50 mM in 100% DMSO	General practice
Storage of Stock Solution	-20°C or -80°C for long-term storage	[1]
Stability in DMSO	Stable for up to 3 months at -20°C. Avoid repeated freeze-thaw cycles.[1]	General compound stability data[2][3]
Final DMSO Concentration in Culture	< 0.5%, ideally ≤ 0.1% to minimize cytotoxicity	[4]

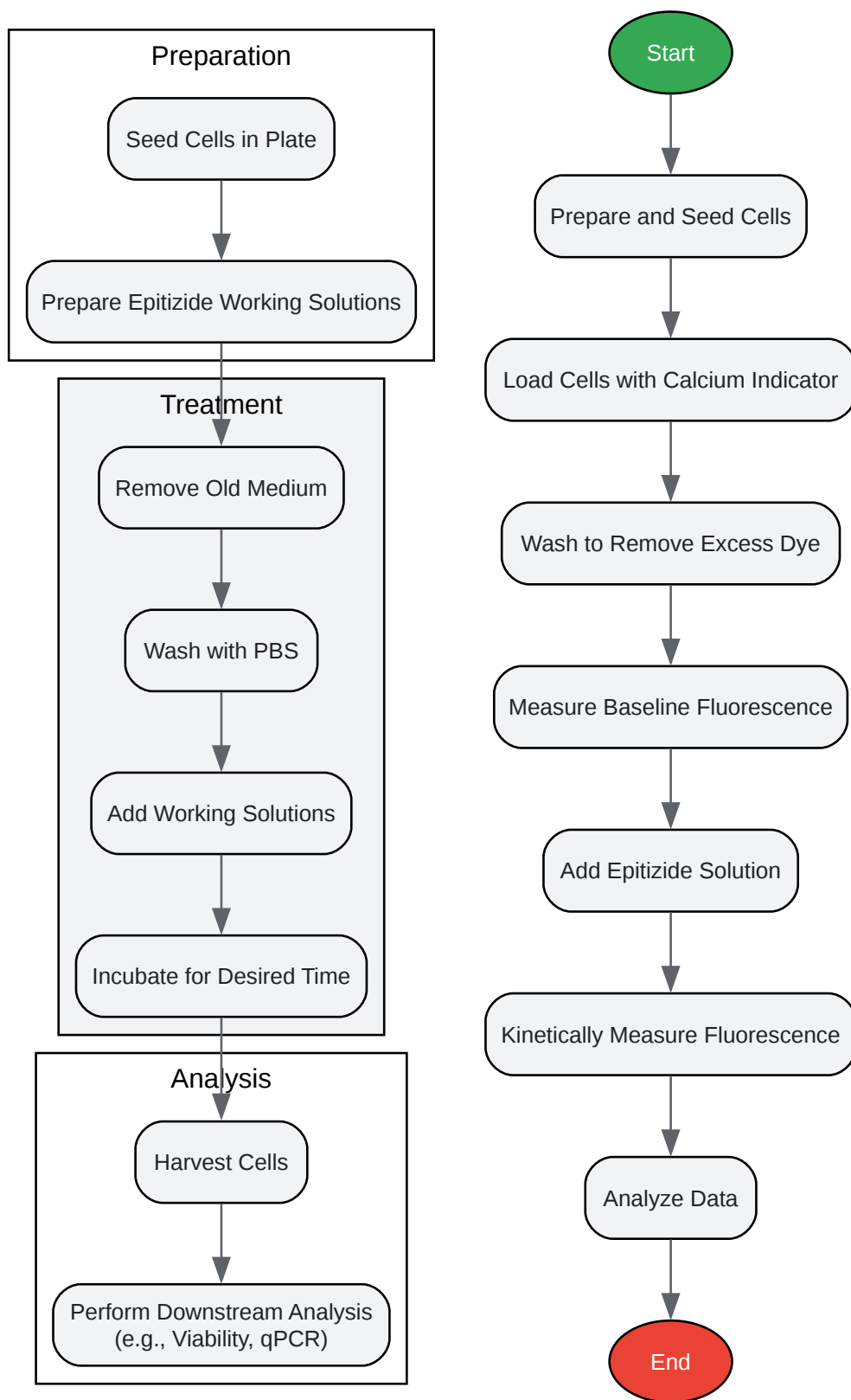
Mechanism of Action and Signaling Pathways

Epitizide belongs to the thiazide class of diuretics, which are well-characterized by their inhibitory action on the sodium-chloride cotransporter (NCC or SLC12A3). While this is its primary mechanism in the kidneys, thiazides have also been shown to exert effects through non-NCC-mediated pathways, which may be relevant in various cell types used in in vitro research.

Primary Signaling Pathway: NCC Inhibition

The primary molecular target of **epitizide** is the Na⁺-Cl⁻ cotransporter (NCC), which is predominantly expressed in the distal convoluted tubule of the kidney. Inhibition of NCC leads to decreased reabsorption of sodium and chloride ions.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [PDF] Studies on Repository Compound Stability in DMSO under Various Conditions | Semantic Scholar [semanticscholar.org]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [epitizide solubility and stability in DMSO for cell culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130304#epitizide-solubility-and-stability-in-dmso-for-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com